

Application Notes & Protocols: Liquid Chromatography Methods for Levofloxacin Analysis

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Compound of Interest

Compound Name: Antibacterial agent 259

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This document provides detailed application notes and protocols for the quantitative analysis of Levofloxacin, a broad-spectrum fluoroquinolone antibiotic, using liquid chromatography. The methods described are applicable for the analysis of Levofloxacin in pharmaceutical dosage forms and biological matrices.

Introduction

Levofloxacin is the levorotatory isomer of ofloxacin and exhibits potent antibacterial activity by inhibiting bacterial DNA gyrase and topoisomerase IV.[1][2][3] Accurate and reliable analytical methods are crucial for quality control of pharmaceutical formulations, pharmacokinetic studies, and therapeutic drug monitoring.[4][5] High-performance liquid chromatography (HPLC) with ultraviolet (UV) detection and liquid chromatography-tandem mass spectrometry (LC-MS/MS) are the most common techniques for the determination of Levofloxacin.[6][7][8]

I. High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

The HPLC-UV method is a robust and widely used technique for the routine analysis of Levofloxacin in pharmaceutical preparations.[\[6\]](#)[\[9\]](#)

Experimental Protocol

1. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with a UV-Visible detector.

2. Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).[\[10\]](#)
- Mobile Phase: A mixture of acetonitrile, water, phosphoric acid, and triethylamine (14:86:0.6:0.3, v/v/v/v) is commonly used.[\[11\]](#) Another option is a mixture of acetonitrile, methanol, and phosphate buffer (pH 3) in a ratio of 17:3:80.[\[12\]](#) The mobile phase should be filtered through a 0.45 μ m membrane filter and degassed prior to use.[\[11\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)[\[6\]](#)[\[11\]](#)
- Detection Wavelength: 294 nm or 295 nm.[\[11\]](#)[\[12\]](#)
- Injection Volume: 10-20 μ L.
- Column Temperature: Ambient or controlled at 40°C.[\[13\]](#)

3. Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve Levofloxacin hemihydrate in a suitable solvent (e.g., water or 0.1N HCl) to obtain a stock solution of known concentration (e.g., 1 mg/mL).[\[3\]](#)[\[11\]](#)
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to cover the desired concentration range (e.g., 2-12

µg/mL).[14]

- Sample Preparation (Tablets):
 - Weigh and finely powder a representative number of tablets (e.g., 20).[2]
 - Accurately weigh a portion of the powder equivalent to a specific amount of Levofloxacin and transfer it to a volumetric flask.[2]
 - Add a suitable diluent (e.g., mobile phase or 0.1N HCl), sonicate to dissolve, and dilute to the mark.[2][9]
 - Filter the solution through a 0.45 µm syringe filter before injection.

Quantitative Data Summary (HPLC-UV)

Parameter	Method 1	Method 2	Method 3
Column	Kromasil C18 (200 mm x 4.6 mm, 5 µm) [11]	Cosmosil C18 (250mmx4.6mm) 5µm[10]	C18 (150 × 3.9 mm), 5 µm[6]
Mobile Phase	Acetonitrile:Water:Phosphoric Acid:Triethylamine (14:86:0.6:0.3)[11]	Buffer:Methanol (68:32 v/v)[10]	Gradient elution[6]
Flow Rate	1.0 mL/min[11]	Not Specified	1.0 mL/min[6]
Detection	UV at 294 nm[11]	Not Specified	UV at 275 nm[6]
Retention Time	8.4 min[11]	Not Specified	10.39 min[13]
Linearity Range	0.05-5.0 µg/mL[11]	0.046 µg/mL (LOQ) to 150% of standard concentration[10]	Not Specified
LOD	Not Specified	Not Specified	Not Specified
LOQ	0.05 µg/mL[11]	0.046 µg/mL[10]	Not Specified

II. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

The LC-MS/MS method offers higher sensitivity and selectivity, making it ideal for the analysis of Levofloxacin in complex biological matrices such as plasma and serum.[\[4\]](#)[\[7\]](#)[\[15\]](#)

Experimental Protocol

1. Instrumentation:

- Liquid Chromatography system coupled with a tandem mass spectrometer (e.g., triple quadrupole).

2. Chromatographic Conditions:

- Column: C18 reversed-phase column (e.g., Zorbax SB-C18, 2.1 x 100 mm, 1.7 μ m).[\[4\]](#)[\[16\]](#)
- Mobile Phase: A gradient or isocratic elution using a mixture of acetonitrile and water, often with an additive like formic acid (e.g., 0.1%).[\[4\]](#)[\[16\]](#) A typical mobile phase composition is 17:83 (v/v) acetonitrile and 0.1% (v/v) formic acid in water.[\[4\]](#)
- Flow Rate: 0.3 - 1.0 mL/min.[\[4\]](#)[\[16\]](#)
- Injection Volume: 1-5 μ L.[\[4\]](#)[\[16\]](#)
- Column Temperature: 45-50°C.[\[4\]](#)[\[16\]](#)

3. Mass Spectrometric Conditions:

- Ionization Mode: Electrospray Ionization (ESI) in positive mode.[\[4\]](#)[\[15\]](#)
- Scan Type: Multiple Reaction Monitoring (MRM).[\[4\]](#)
- Mass Transitions:
 - Levofloxacin: m/z 362.1 $\rightarrow$ 318.1.[\[15\]](#)
 - Internal Standard (e.g., Levofloxacin-d8): m/z 370.1 $\rightarrow$ 326.1.[\[16\]](#)

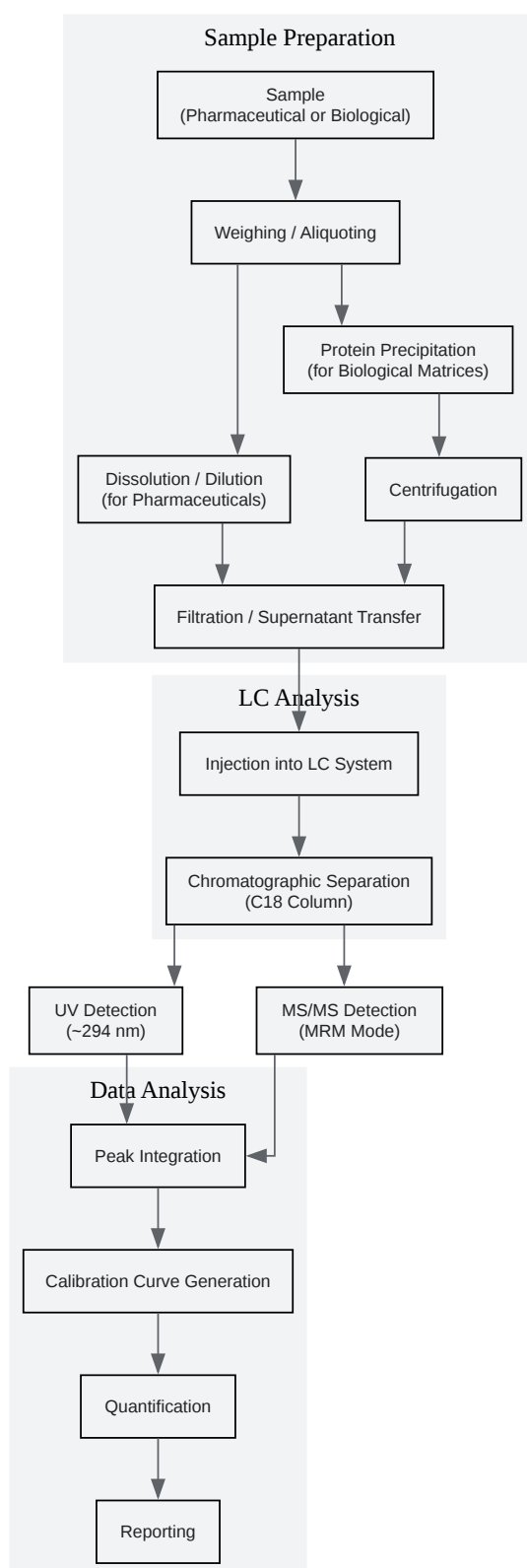
4. Sample Preparation (Plasma/Serum):

- Protein Precipitation:
 - To a small volume of plasma or serum (e.g., 100 μ L), add a precipitating agent like methanol or acetonitrile containing the internal standard.[4][15]
 - Vortex the mixture to ensure thorough mixing.[15]
 - Centrifuge at high speed to pellet the precipitated proteins.[15]
 - Transfer the supernatant to a clean tube and inject a small aliquot into the LC-MS/MS system.[4]

Quantitative Data Summary (LC-MS/MS)

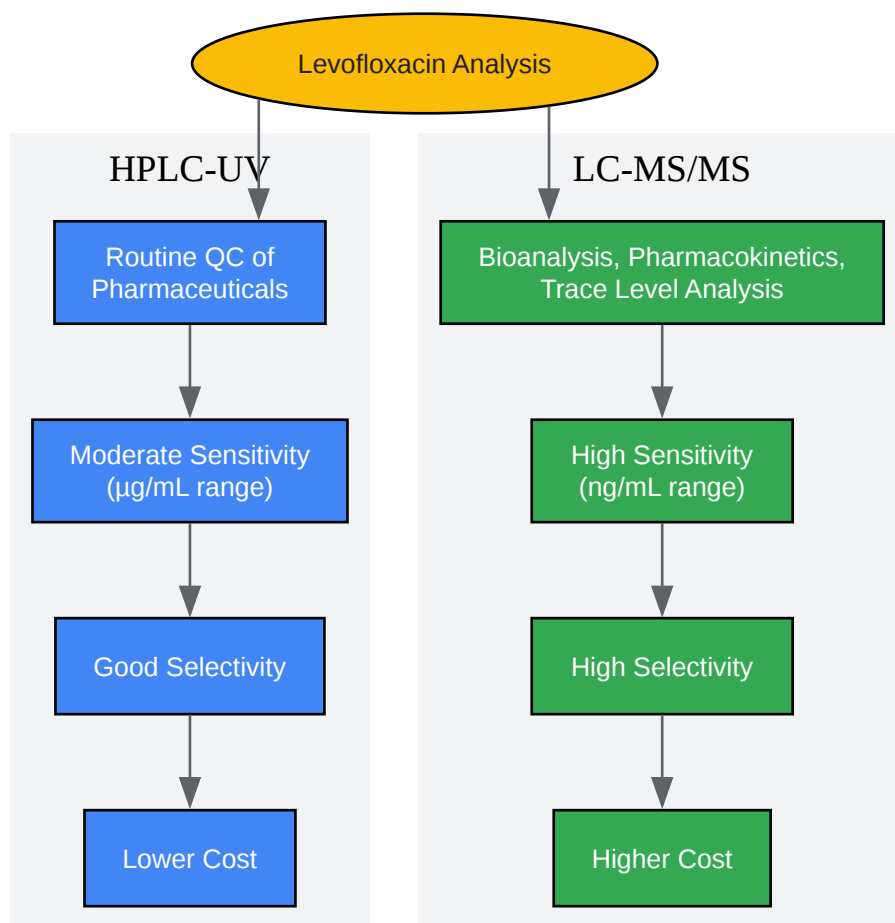
Parameter	Method 1	Method 2
Column	Zorbax SB-C18[4]	ACQUITY UPLC® BEH C18 (2.1 × 100 mm; 1.7 μ m)[16]
Mobile Phase	Acetonitrile:0.1% Formic Acid in Water (17:83 v/v)[4]	Gradient of Acetonitrile and 0.1% Formic Acid in Water[16]
Flow Rate	1.0 mL/min[4]	0.3 mL/min[16]
Detection	ESI+, MRM[4]	ESI+, MRM[16]
Retention Time	0.9 min[4]	Not Specified
Linearity Range	0.1-10.0 μ g/mL[4]	Not Specified
LOD	Not Specified	Not Specified
LLOQ	0.1 μ g/mL[4]	Not Specified
Recovery	95.2-104.5%[4]	Not Specified

Visualizations



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Caption: General workflow for Levofloxacin analysis.



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Caption: Comparison of HPLC-UV and LC-MS/MS methods.

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